

# Essential Safety and Operational Guide for 2-Methyltetrahydrothiophen-3-one

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## Compound of Interest

Compound Name: 2-Methyltetrahydrothiophen-3-one

Cat. No.: B078238

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This guide provides crucial safety protocols and logistical procedures for the handling and disposal of **2-Methyltetrahydrothiophen-3-one** (CAS No. 13679-85-1). The following information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical Safety and Hazard Information

**2-Methyltetrahydrothiophen-3-one** is a combustible liquid that is harmful if swallowed and can cause irritation to the eyes, skin, and respiratory system[1][2]. It is imperative to handle this chemical with appropriate personal protective equipment and in a well-ventilated area[2].

Property	Value
Molecular Formula	C5H8OS[1]
Molecular Weight	116.18 g/mol [1][3]
Appearance	Colorless to light orange to yellow, clear liquid[3]
Boiling Point	82°C @ 28mm Hg[1]
Flash Point	160°F (71.11°C)[1][4]
Density	1.119 g/mL at 25°C[1]
Hazard Classifications	Irritating to eyes, respiratory system and skin (R36/37/38)[1]; Combustible liquid; Harmful if swallowed[2]

## Personal Protective Equipment (PPE)

To ensure personal safety when handling **2-Methyltetrahydrothiophen-3-one**, the following personal protective equipment is mandatory.

PPE Category	Specification
Eye and Face Protection	Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be necessary where there is a splash potential[2][5].
Hand Protection	Wear appropriate protective gloves to prevent skin exposure. Materials such as neoprene, butyl rubber, or nitrile should be considered for their chemical resistance[2][5].
Body Protection	Wear suitable protective clothing to prevent skin contact. A long-sleeved, disposable gown that closes in the back is recommended. For extensive handling, "bunny suit" coveralls may be appropriate[1][2][6].
Respiratory Protection	Under normal use conditions with adequate ventilation, no respiratory protection is needed. If ventilation is inadequate or there is a risk of inhalation, use a particle filter respirator[2].

## Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is critical for the safe handling of **2-Methyltetrahydrothiophen-3-one**.

- Preparation:
  - Ensure the work area is in a well-ventilated chemical fume hood.
  - Verify that a safety shower and eyewash station are readily accessible.
  - Assemble all necessary materials and equipment before handling the chemical.
  - Don the required personal protective equipment as outlined in the table above.

- Handling:
  - Wash hands thoroughly before and after handling[2].
  - Avoid direct contact with the chemical. Do not get it in eyes, on skin, or on clothing[2].
  - Keep the container tightly closed when not in use.
  - Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area[2][7].
  - Use only non-sparking tools to prevent ignition[7][8].
  - Take precautionary measures against static discharge by grounding all equipment[7][8].
- In Case of a Spill:
  - Remove all sources of ignition[2].
  - Ventilate the area of the spill.
  - Absorb the spill with an inert absorbent material such as dry clay, sand, or diatomaceous earth[2][9].
  - Collect the absorbed material into a suitable, closed container for disposal[2].

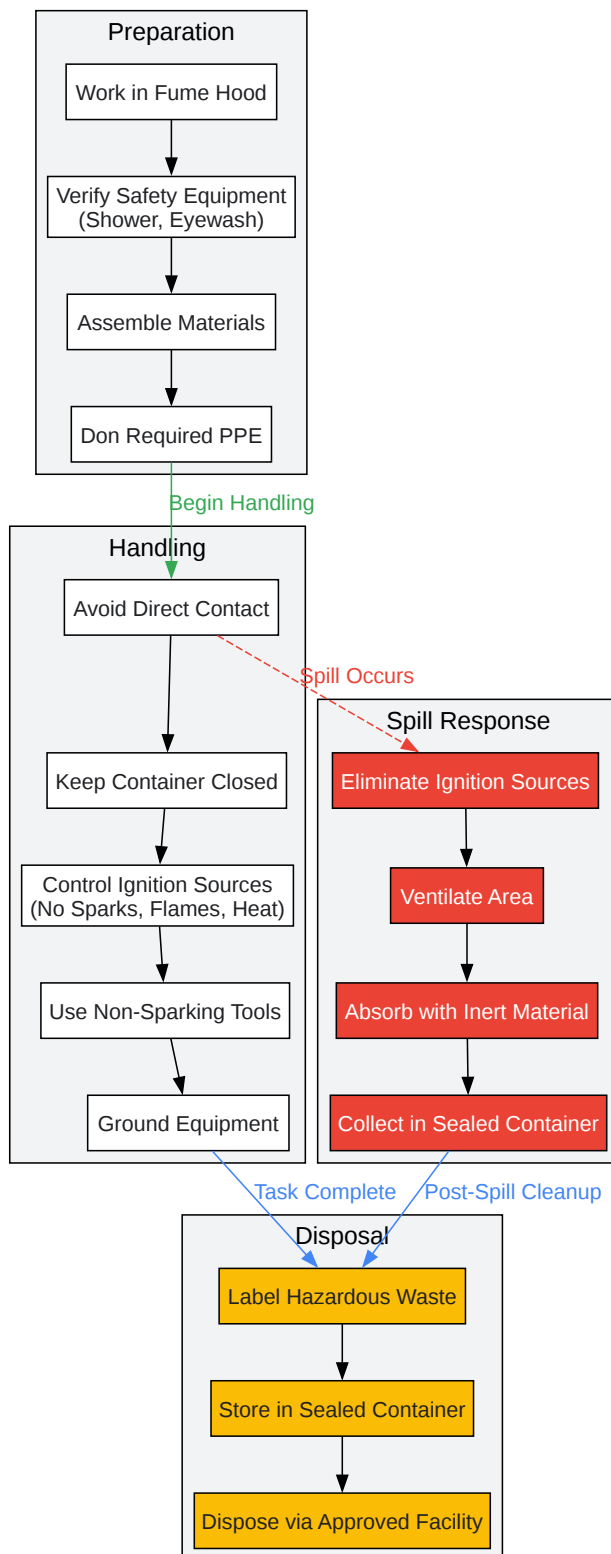
## Disposal Plan

All waste containing **2-Methyltetrahydrothiophen-3-one** must be treated as hazardous waste and disposed of accordingly.

- Waste Collection:
  - Collect all unused material and contaminated absorbent in a clearly labeled, sealed, and appropriate container.
  - Do not mix with other waste streams unless compatibility is confirmed.
- Disposal:

- Dispose of the waste container through an approved waste disposal plant[2][8].
- Do not discharge into drains, water courses, or onto the ground[9].
- Follow all local, regional, and national regulations for hazardous waste disposal.

## Workflow for Handling 2-Methyltetrahydrothiophen-3-one

[Click to download full resolution via product page](#)Caption: Workflow for Handling **2-Methyltetrahydrothiophen-3-one**.

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## References

- 1. 2-Methyltetrahydrothiophen-3-one | CAS 13679-85-1 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. fishersci.com [fishersci.com]
- 3. chemimpex.com [chemimpex.com]
- 4. blackberry thiophenone, 13679-85-1 [thegoodscentscompany.com]
- 5. americanchemistry.com [americanchemistry.com]
- 6. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 7. fishersci.com [fishersci.com]
- 8. merckmillipore.com [merckmillipore.com]
- 9. vigon.com [vigon.com]
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